

# N-Phenyl-2-naphthylamine: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: N-Phenyl-2-naphthylamine

Cat. No.: B057967

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety precautions and handling guidelines for **N-Phenyl-2-naphthylamine** (CAS No. 135-88-6). The information is intended for professionals in research and drug development who may handle this compound. This guide covers hazard identification, exposure controls, personal protective equipment, emergency procedures, and toxicological data, with a focus on presenting quantitative information in a clear and accessible format.

## Hazard Identification and Classification

**N-Phenyl-2-naphthylamine** is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 1: GHS Classification for **N-Phenyl-2-naphthylamine**<sup>[1][2]</sup>

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Irritation	2	H319: Causes serious eye irritation.
Skin Sensitization	1	H317: May cause an allergic skin reaction.
Carcinogenicity	2	H351: Suspected of causing cancer.
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects.

Signal Word: Warning[1][2]

It is crucial to note that **N-Phenyl-2-naphthylamine** is considered a potential occupational carcinogen by NIOSH because it can be metabolized to beta-Naphthylamine, a known bladder carcinogen.[2] While some studies in animals have not shown a carcinogenic effect, others have indicated a potential risk.[1][3]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **N-Phenyl-2-naphthylamine** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **N-Phenyl-2-naphthylamine**

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>13</sub> N
Molecular Weight	219.28 g/mol [1]
Appearance	White to yellow crystals or gray to tan flakes or powder.[1]
Melting Point	105 - 108 °C[4]
Boiling Point	395.5 °C at 760 mmHg[4]
Solubility in Water	Insoluble[4]
Vapor Pressure	Data not available
Flash Point	Data not available
Specific Gravity	1.24

## Toxicological Data

Toxicological studies are critical for assessing the potential health risks associated with **N-Phenyl-2-naphthylamine** exposure.

Table 3: Acute Toxicity Data for **N-Phenyl-2-naphthylamine**

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects
LD50 (Lethal Dose, 50% kill)	Oral	Rat	8730 mg/kg	Behavioral - somnolence (general depressed activity)

## Experimental Protocols

Detailed methodologies for key toxicological studies are essential for the critical evaluation of the data. The following protocols are summarized from the National Toxicology Program (NTP)

Technical Report on the toxicology and carcinogenesis studies of **N-Phenyl-2-naphthylamine** in F344/N rats and B6C3F1 mice (Feed Studies).[5]

## Two-Year Feed Studies

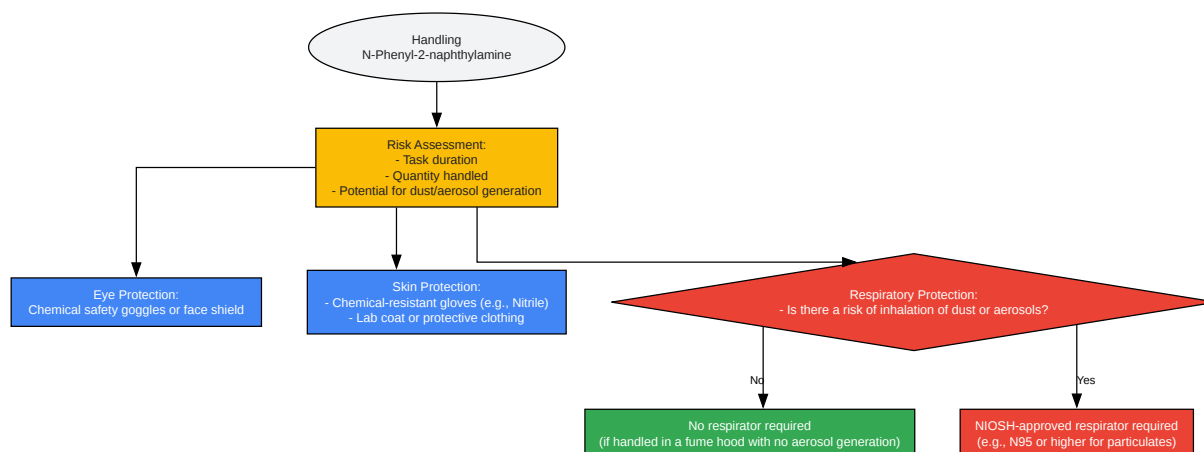
- Test Substance: **N-Phenyl-2-naphthylamine** (approximately 98% pure, containing less than 1 ppm 2-naphthylamine).
- Animal Species: F344/N rats and B6C3F1 mice.
- Source: Charles River Breeding Laboratories (Portage, MI).
- Animal Housing: Animals were housed in environmentally controlled rooms with a 12-hour light/dark cycle.
- Diet Preparation: Diets containing various concentrations of **N-Phenyl-2-naphthylamine** were prepared weekly.
- Administration: The test chemical was administered in the feed to groups of rats and mice of each sex for up to 2 years.
- Observations: Animals were observed twice daily for mortality and morbidity. Body weights and feed consumption were recorded weekly for the first 13 weeks and monthly thereafter.
- Necropsy and Histopathology: A complete necropsy was performed on all animals. A comprehensive histologic examination was performed on all control and high-dose groups, and on all animals that died before the end of the study. Tissues examined included the adrenal glands, brain, heart, kidneys, liver, lungs, spleen, and urinary bladder.

## Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure to **N-Phenyl-2-naphthylamine**, appropriate engineering controls and personal protective equipment must be used.

- Engineering Controls: Work with **N-Phenyl-2-naphthylamine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]

- Personal Protective Equipment (PPE): The selection of PPE is critical and should be based on a thorough risk assessment.



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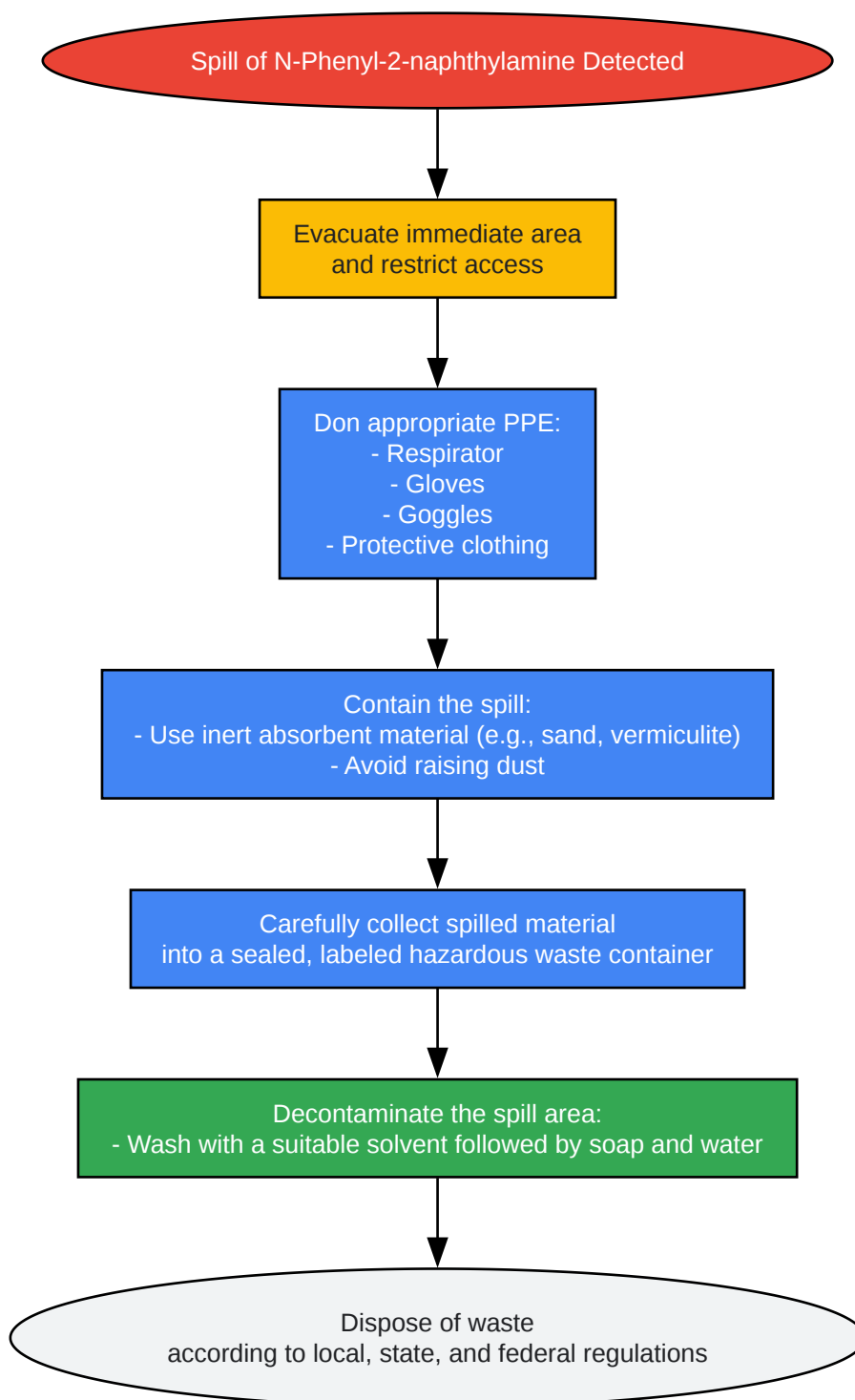
Caption: PPE Selection Workflow for **N-Phenyl-2-naphthylamine**.

## Handling and Storage

- Handling: Avoid contact with skin and eyes.<sup>[7]</sup> Prevent the formation of dust.<sup>[7]</sup> Use non-sparking tools.<sup>[7]</sup> Ensure adequate ventilation.<sup>[7]</sup> Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[5]</sup> Keep away from heat and sources of ignition.<sup>[5]</sup>

## Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.



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